

Application Notes and Protocols for Testing Mefentrifluconazole Efficacy In Vitro

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Compound of Interest

Compound Name: Mefentrifluconazole

Cat. No.: B3027861

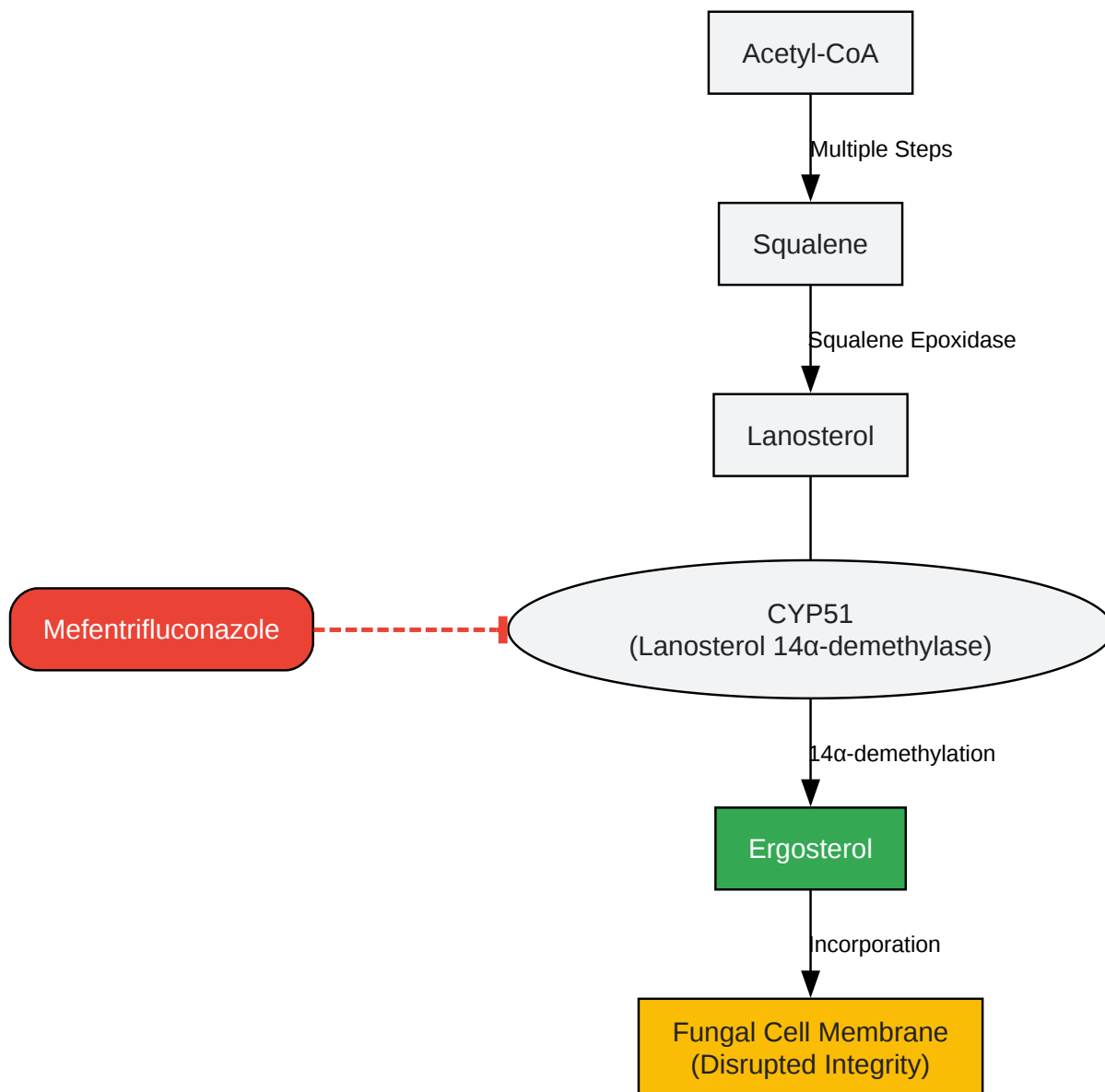
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for evaluating the in vitro efficacy of **Mefentrifluconazole**, a novel isopropanol-azole fungicide. **Mefentrifluconazole** is a broad-spectrum sterol demethylation inhibitor (DMI) that disrupts fungal cell membrane integrity by inhibiting ergosterol biosynthesis.[1] It specifically targets the lanosterol 14- α -demethylase enzyme (CYP51), a critical component of the fungal sterol pathway.[2][3] The following sections detail standardized methods for determining the minimum inhibitory concentration (MIC) and the half-maximal effective concentration (EC50) of **Mefentrifluconazole** against various fungal pathogens.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Mefentrifluconazole's primary mode of action is the inhibition of the cytochrome P450 enzyme, lanosterol 14 α -demethylase (encoded by the ERG11 or CYP51 gene).[2][3] This enzyme is crucial for the conversion of lanosterol to ergosterol, an essential sterol in the fungal cell membrane that regulates membrane fluidity and function.[1] By blocking this step, **Mefentrifluconazole** leads to the depletion of ergosterol and the accumulation of toxic 14 α -methylated sterol precursors. This disruption of the cell membrane's structure and function ultimately inhibits fungal growth.[2]



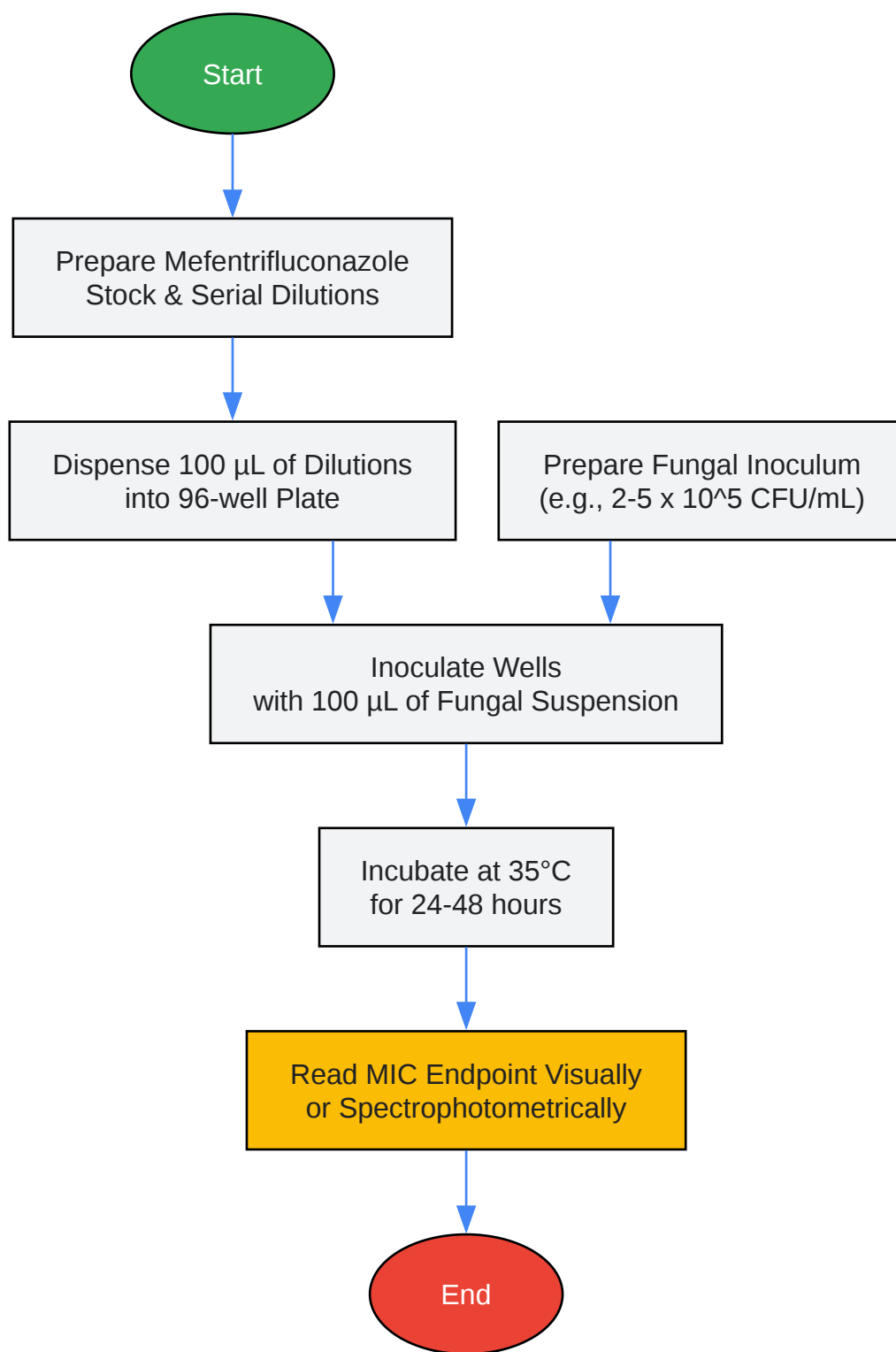
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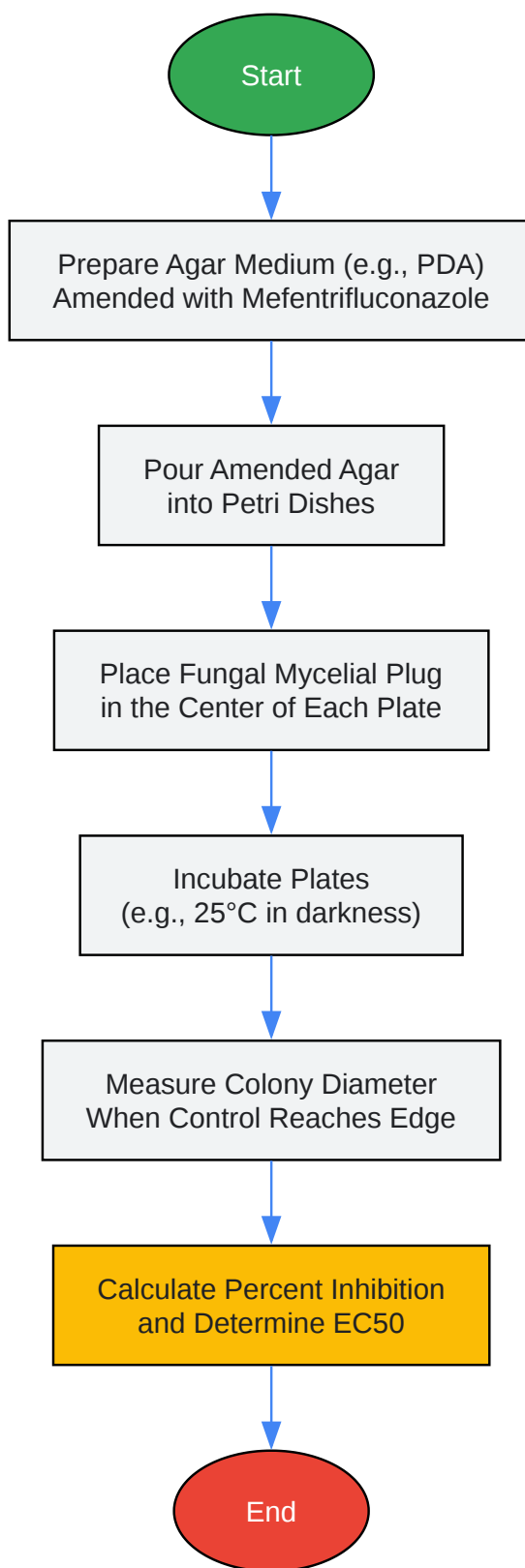
Mechanism of action for **Mefentrifluconazole**.

Application Note 1: Broth Microdilution Susceptibility Testing

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **Mefentrifluconazole** against filamentous fungi, adapted from established EUCAST (European

Committee on Antimicrobial Susceptibility Testing) and CLSI (Clinical and Laboratory Standards Institute) methodologies.[4][5][6] The MIC is defined as the lowest concentration of an antifungal agent that prevents the visible growth of a microorganism.





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